

4-Methoxycinnamonnitrile chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Methoxycinnamonnitrile

Cat. No.: B1582917

[Get Quote](#)

An In-depth Technical Guide to 4-Methoxycinnamonnitrile

Abstract

This technical guide provides a comprehensive overview of **4-Methoxycinnamonnitrile**, a versatile organic compound with significant potential in various scientific and industrial domains, including drug development and materials science. This document details its chemical structure, core physicochemical properties, established synthesis protocols, and analytical characterization techniques. Furthermore, it explores the current understanding of its biological activities and applications, offering a valuable resource for researchers, scientists, and professionals in the field of drug development.

Introduction

4-Methoxycinnamonnitrile, also known as p-methoxycinnamonnitrile, is an aromatic nitrile that has garnered increasing interest within the scientific community. Its unique molecular architecture, featuring a methoxy-substituted phenyl ring conjugated with a propenenitrile moiety, imparts a range of chemical and physical properties that make it a valuable building block in organic synthesis and a candidate for various applications. This guide aims to consolidate the existing knowledge on **4-Methoxycinnamonnitrile**, providing a detailed and practical resource for its study and utilization.

Chemical Structure and Identification

The fundamental identity of a chemical compound lies in its structure and unique identifiers.

Molecular Structure

4-Methoxycinnamonnitrile consists of a benzene ring substituted with a methoxy group (-OCH₃) at the para (4) position and a cinnamonnitrile group (-CH=CH-CN) attached to the first carbon of the ring. The molecule exists as a mixture of cis (Z) and trans (E) isomers, with the trans isomer generally being more stable.

Caption: Molecular Structure of **4-Methoxycinnamonnitrile**.

Chemical Identifiers

A consistent and accurate identification of **4-Methoxycinnamonnitrile** is crucial for research and regulatory purposes.

Identifier	Value	Source
IUPAC Name	(2E)-3-(4-methoxyphenyl)prop-2-enenitrile	[1]
CAS Number	28446-68-6	[2] [3]
Molecular Formula	C ₁₀ H ₉ NO	[2] [4]
Molecular Weight	159.18 g/mol	[1] [3]
InChI	InChI=1S/C10H9NO/c1-12-10-6-4-9(5-7-10)3-2-8-11/h2-7H,1H3/b3-2+	[2] [4]
InChIKey	CNBCNHHPIBKYBO-NSCUHMNNSA-N	[2]
SMILES	COc1ccc(CC#N)cc1	[3]
Synonyms	p-Methoxycinnamonnitrile, 3-(4-Methoxyphenyl)-2-propenennitrile	[1] [4]

Physicochemical Properties

The physical and chemical properties of **4-Methoxycinnamonnitrile** dictate its behavior in various systems and are fundamental to its application.

Property	Value	Source
Appearance	Clear yellow liquid or solid	[1][4]
Melting Point	50-55 °C	[1][5]
Boiling Point	127-140 °C at 1 mmHg	[3][6][7]
Density	1.096 g/mL at 25 °C	[3][6][7]
Refractive Index (n ₂₀ /D)	1.6131	[3][7]
Flash Point	>110 °C (>230 °F)	[5][8]
Purity	Typically ≥98%	[3][4]

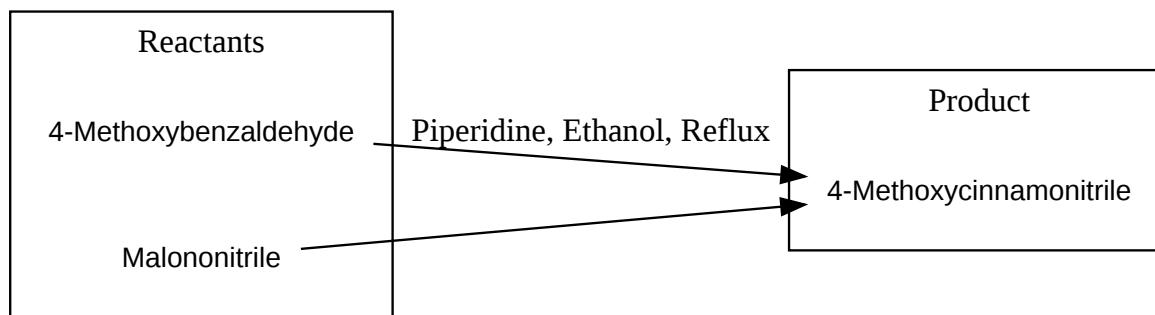
Synthesis and Purification

The synthesis of **4-Methoxycinnamonnitrile** can be achieved through various organic reactions. A common and effective method involves the Knoevenagel condensation.

Synthesis via Knoevenagel Condensation

This protocol outlines a typical laboratory-scale synthesis of **4-Methoxycinnamonnitrile**.

Reaction Scheme:



[Click to download full resolution via product page](#)

Caption: Synthesis of **4-Methoxycinnamonnitrile**.

Experimental Protocol:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-methoxybenzaldehyde (1 equivalent) and malononitrile (1.1 equivalents) dissolved in absolute ethanol.
- Catalyst Addition: Add a catalytic amount of piperidine (approximately 0.1 equivalents) to the reaction mixture. The use of a basic catalyst like piperidine is crucial for deprotonating the active methylene group of malononitrile, initiating the condensation.
- Reaction Conditions: Heat the mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Isolation: After the reaction is complete, cool the mixture to room temperature. The product often precipitates out of the solution. If not, the solvent can be removed under reduced pressure. The crude product is then collected by vacuum filtration.
- Purification: The crude **4-Methoxycinnamonnitrile** can be purified by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and water, to yield a pure crystalline solid.

Self-Validating System: The purity of the synthesized product should be confirmed by melting point determination and spectroscopic analysis (NMR, IR, MS) to match the data of the known compound.

Analytical Characterization

A comprehensive characterization is essential to confirm the identity and purity of synthesized **4-Methoxycinnamonnitrile**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum provides characteristic signals for the aromatic protons, the vinyl protons of the cinnamonnitrile moiety, and the methoxy group protons. The coupling

constants between the vinyl protons can be used to determine the stereochemistry (cis or trans).

- ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for each unique carbon atom in the molecule, including the aromatic carbons, the nitrile carbon, and the methoxy carbon. [\[9\]](#)[\[10\]](#)

Infrared (IR) Spectroscopy

The IR spectrum of **4-Methoxycinnamonnitrile** displays characteristic absorption bands corresponding to its functional groups.[\[11\]](#)[\[12\]](#) Key expected peaks include:

- $\sim 2220 \text{ cm}^{-1}$: Strong absorption due to the $\text{C}\equiv\text{N}$ (nitrile) stretching vibration.
- $\sim 1600 \text{ cm}^{-1}$ and $\sim 1510 \text{ cm}^{-1}$: $\text{C}=\text{C}$ stretching vibrations of the aromatic ring.
- $\sim 1250 \text{ cm}^{-1}$ and $\sim 1030 \text{ cm}^{-1}$: $\text{C}-\text{O}$ stretching vibrations of the aryl ether.
- $\sim 970 \text{ cm}^{-1}$: Out-of-plane $\text{C}-\text{H}$ bending for the trans-alkene, which is a key diagnostic peak.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule.[\[2\]](#)[\[13\]](#) The electron ionization mass spectrum (EI-MS) of **4-Methoxycinnamonnitrile** is expected to show a molecular ion peak (M^+) at m/z 159, corresponding to its molecular weight.[\[2\]](#)[\[13\]](#) Fragmentation patterns can provide further structural information.[\[14\]](#)[\[15\]](#)[\[16\]](#)

Applications in Research and Drug Development

4-Methoxycinnamonnitrile and its derivatives have shown promise in several areas of research, particularly in the development of new therapeutic agents.

Potential as a Nematicidal Agent

Research has indicated that **4-Methoxycinnamonnitrile** exhibits potent nematicidal activity against certain plant-parasitic nematodes, such as *Bursaphelenchus xylophilus*.[\[3\]](#) This suggests its potential for development as an environmentally friendly pesticide.

Precursor in Organic Synthesis

The nitrile group and the activated double bond in **4-Methoxycinnamonnitrile** make it a versatile intermediate in organic synthesis. It can be used to synthesize a variety of more complex molecules, including pharmaceuticals and other biologically active compounds.[\[17\]](#) [\[18\]](#) Natural products and their derivatives have historically been a rich source for drug discovery.[\[19\]](#)

Investigational Anticancer Properties

Some studies have explored the potential anti-cancer properties of cinnamonitrile derivatives. [\[1\]](#) While research on **4-Methoxycinnamonnitrile** itself is still emerging, its structural motifs are present in compounds with known biological activities. Further investigation is warranted to fully elucidate its potential in this area.

Safety and Handling

As with any chemical compound, proper safety precautions must be observed when handling **4-Methoxycinnamonnitrile**.

- Hazard Statements: Harmful if swallowed, in contact with skin, or if inhaled.[\[3\]](#)
- Precautionary Statements: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)[\[20\]](#)
- Personal Protective Equipment (PPE): Appropriate PPE, including safety goggles, gloves, and a lab coat, should be worn at all times.[\[3\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[\[20\]](#)

Conclusion

4-Methoxycinnamonnitrile is a compound with a well-defined chemical structure and a range of interesting physicochemical properties. Its straightforward synthesis and versatile reactivity make it a valuable tool for organic chemists. Emerging research into its biological activities, particularly its nematicidal and potential anticancer properties, highlights its promise for future applications in agriculture and medicine. This guide provides a solid foundation of technical

information to support and encourage further research and development involving this intriguing molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Methoxycinnamonnitrile | 28446-68-6 [smolecule.com]
- 2. 4-Methoxycinnamonnitrile,c&t [webbook.nist.gov]
- 3. 4-甲氧基肉桂腈，顺式和反式的混合物 98% | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4-Methoxycinnamonnitrile, mixture cis and trans [cymitquimica.com]
- 5. 4-METHOXYCINNAMONITRILE | 28446-68-6 [amp.chemicalbook.com]
- 6. 4-METHOXYCINNAMONITRILE CAS#: 14482-11-2 [chemicalbook.com]
- 7. 4-METHOXYCINNAMONITRILE | 28446-68-6 [chemicalbook.com]
- 8. (Z+E)-4-methoxycinnamonnitrile, 28446-68-6 [thegoodsentscompany.com]
- 9. dev.spectrabase.com [dev.spectrabase.com]
- 10. 4-METHOXYCINNAMONITRILE(14482-11-2) 13C NMR [m.chemicalbook.com]
- 11. 4-Methoxycinnamonnitrile,c&t [webbook.nist.gov]
- 12. 4-Methoxycinnamonnitrile,c&t [webbook.nist.gov]
- 13. 4-Methoxycinnamonnitrile,c&t [webbook.nist.gov]
- 14. 4-Methoxycinnamic acid, TMS derivative [webbook.nist.gov]
- 15. Comprehensive Mass Spectrometry Workflows to Systematically Elucidate Transformation Processes of Organic Micropollutants: A Case Study on the Photodegradation of Four Pharmaceuticals - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. researchgate.net [researchgate.net]
- 18. researchgate.net [researchgate.net]
- 19. Drug development: Lessons from nature - PMC [pmc.ncbi.nlm.nih.gov]

- 20. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [4-Methoxycinnamonitrile chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1582917#4-methoxycinnamonitrile-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com